

mesoxalonitrile molecular structure and formula

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Compound of Interest

| | |
|----------------|-----------------|
| Compound Name: | Mesoxalonitrile |
| CAS No.: | 1115-12-4 |
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An In-depth Technical Guide to **Mesoxalonitrile**: Structure, Properties, and Synthetic Utility

Abstract

Mesoxalonitrile (C_3N_2O), also known as carbonyl dicyanide or 2-oxopropanedinitrile, is a highly reactive α -keto-dinitrile that serves as a potent building block in synthetic organic chemistry.^[1] Its unique electronic structure, characterized by a central electrophilic carbonyl group flanked by two powerful electron-withdrawing nitrile moieties, imparts exceptional reactivity and versatility. This guide provides a comprehensive technical overview of **mesoxalonitrile**, detailing its molecular structure, physicochemical and spectroscopic properties, synthesis, and core reactivity patterns. Furthermore, we explore its applications as a precursor for complex heterocyclic scaffolds relevant to drug discovery and materials science, and conclude with essential safety and handling protocols for laboratory use.

Molecular Structure and Physicochemical Properties

Mesoxalonitrile is a small organic molecule with a compact and highly functionalized structure. The systematic IUPAC name for this compound is carbonyl dicyanide.^[1] It is classified as an alpha-ketonitrile and is functionally related to malononitrile.^{[1][2]}

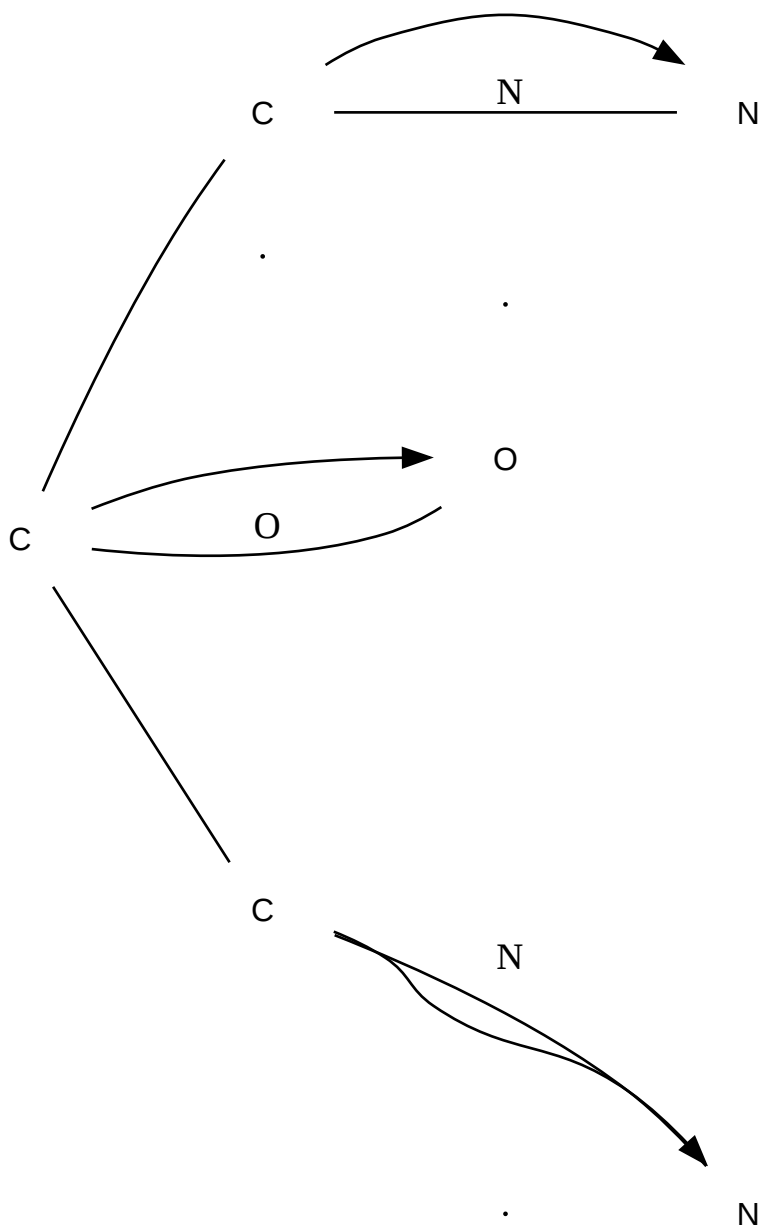
Chemical Formula and Molecular Weight

The fundamental properties of **mesoxalonitrile** are summarized in the table below.

| Property | Value | Source |
|-------------------|----------------------------------------|--------|
| Molecular Formula | C ₃ N ₂ O | [1] |
| Molecular Weight | 80.04 g/mol | [1] |
| IUPAC Name | carbonyl dicyanide | [1] |
| Synonyms | Mesoxalonitrile, 2-Oxopropanedinitrile | [1] |
| CAS Number | 1115-12-4 | [2] |

Structural and Electronic Features

The structure of **mesoxalonitrile** consists of a central carbonyl (C=O) group bonded to two cyano (-C≡N) groups. This arrangement results in a planar molecule with significant electronic delocalization. The strong inductive and mesomeric electron-withdrawing effects of the nitrile groups render the central carbonyl carbon highly electrophilic and susceptible to nucleophilic attack.



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Figure 1: 2D molecular structure of **mesoxalonitrile** (carbonyl dicyanide).

Spectroscopic Characterization

The structural elucidation of **mesoxalonitrile** and its derivatives relies on standard spectroscopic techniques. While specific spectral data for the pure compound is not widely published due to its reactivity, its characteristic functional groups provide predictable spectroscopic signatures.

Infrared (IR) Spectroscopy

IR spectroscopy is a primary tool for identifying the key functional groups in **mesoxalonitrile**.

- **C≡N Stretch:** A sharp, strong absorption is expected in the range of 2200-2260 cm^{-1} for the nitrile groups.
- **C=O Stretch:** A strong, sharp absorption is anticipated around 1700-1750 cm^{-1} for the ketone carbonyl group. The electron-withdrawing nature of the adjacent nitrile groups would likely shift this peak to a higher wavenumber.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy is particularly informative for characterizing the carbon skeleton.[3]

- **Carbonyl Carbon (C=O):** A signal in the downfield region, typically >180 ppm, is expected for the highly deshielded ketonic carbon.
- **Nitrile Carbons (-C≡N):** Signals for the nitrile carbons are expected in the 110-120 ppm range.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation patterns.[4]

- **Molecular Ion Peak (M^+):** The mass spectrum should show a molecular ion peak at an m/z value corresponding to the molecular weight (80.04).
- **Fragmentation:** Common fragmentation pathways would involve the loss of CO (m/z 28) or CN radicals (m/z 26).

Protocol 1: General Method for Spectroscopic Analysis

- Sample Preparation: Dissolve a small quantity (~5-10 mg) of the analyte in a suitable deuterated solvent (e.g., CDCl₃, Acetone-d₆) for NMR analysis or prepare a KBr pellet/thin film for IR analysis.
- Data Acquisition:
 - NMR: Acquire ¹H and ¹³C spectra on a standard NMR spectrometer (e.g., 400 MHz). Include advanced experiments like DEPT if necessary to distinguish carbon types.
 - IR: Record the spectrum using an FTIR spectrometer over the range of 4000-400 cm⁻¹.
 - MS: Obtain the mass spectrum using an appropriate ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Data Interpretation:
 - Analyze the IR spectrum for characteristic absorption bands corresponding to functional groups.[5]
 - Correlate the chemical shifts, integration, and coupling patterns in the NMR spectra to the molecular structure.
 - Identify the molecular ion peak in the mass spectrum to confirm the molecular weight and analyze fragmentation patterns to support the proposed structure.[4]

Reactivity and Synthetic Applications

Mesoxalonitrile's reactivity is dominated by its highly electrophilic nature. It is a valuable intermediate in reactions where malononitrile is also used, such as Knoevenagel condensations and Michael additions, and serves as a precursor to a wide array of heterocyclic compounds.[6][7]

Nucleophilic Addition at the Carbonyl Carbon

The carbonyl carbon is the primary site for nucleophilic attack. Reactions with hydrazines, for instance, readily form stable hydrazone derivatives. A notable example is the formation of Carbonyl cyanide 4-(trifluoromethoxy)phenylhydrazone (FCCP), a well-known mitochondrial

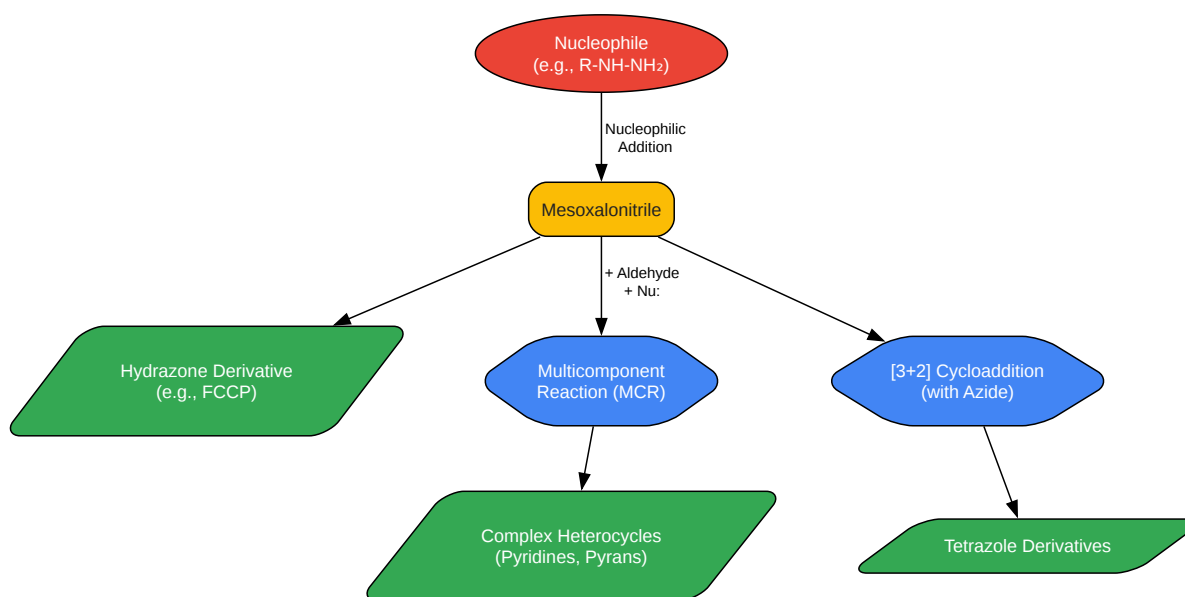
uncoupling agent, from the condensation of **mesoxalonitrile** and 4-(trifluoromethoxy)phenylhydrazine.

Role in Multicomponent Reactions (MCRs)

Like its parent compound malononitrile, **mesoxalonitrile** is an excellent substrate for MCRs, which are highly efficient processes for building molecular complexity in a single step.[6] It can react with aldehydes and a source of active methylene compounds or amines to generate diverse heterocyclic systems such as pyridines and pyrans.[8][9] The nitrile functionalities in the resulting products are valuable handles for further synthetic transformations, including hydrolysis to carboxylic acids or reduction to amines.[10]

Cycloaddition Reactions

The activated nitrile groups can participate in cycloaddition reactions, serving as building blocks for nitrogen-containing heterocycles like tetrazoles, which are important pharmacophores in drug discovery.[11]



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Figure 2: Key reaction pathways involving **mesoxalonnitrile**.

Safety and Handling

Mesoxalonnitrile and related nitriles are hazardous materials that must be handled with extreme caution. They are classified as highly toxic and can be fatal if ingested, inhaled, or absorbed through the skin.[12] Combustion may produce highly toxic gases, including hydrogen cyanide (HCN), carbon oxides, and nitrogen oxides.[13]

Protocol 2: Safe Handling and Emergency Procedures

- Engineering Controls: All manipulations must be conducted in a properly functioning chemical fume hood to prevent inhalation of vapors or dust.[14]

- Personal Protective Equipment (PPE):
 - Wear impervious gloves (e.g., nitrile), a flame-retardant lab coat, and splash-proof safety goggles or a face shield at all times.[13][15]
 - Inspect gloves for integrity before each use.[15]
- Handling:
 - Avoid all contact with skin, eyes, and clothing.[14]
 - Keep the container tightly sealed when not in use. Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases. [13]
 - Use spark-proof tools and ground all equipment when handling larger quantities.[16]
- Emergency Procedures:
 - Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth) and seek immediate medical attention.[12]
 - Skin Contact: Immediately remove all contaminated clothing and wash the affected area thoroughly with soap and copious amounts of water for at least 15 minutes. Seek immediate medical attention.[13]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[15]
 - Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[14]
- Disposal: Dispose of waste materials in accordance with all local, regional, and national regulations for hazardous chemical waste.[14]

Conclusion

Mesoxalonitrile is a small molecule of significant synthetic potential. Its high degree of functionalization and inherent reactivity make it an invaluable C3 synthon for constructing complex molecular architectures, particularly nitrogen- and oxygen-containing heterocycles of interest to medicinal chemists and materials scientists. While its utility is clear, its high toxicity necessitates strict adherence to rigorous safety protocols. A thorough understanding of its structure, properties, and reactivity allows researchers to harness its synthetic power effectively and safely.

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